

solubility of 4,5-Dimethylisatin in different solvents

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Compound of Interest

Compound Name: 4,5-Dimethylisatin

Cat. No.: B1605237

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Solubility of 4,5-Dimethylisatin: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility information for **4,5-Dimethylisatin**. Due to a lack of specific quantitative data for this compound in publicly accessible literature, this guide offers insights based on the solubility of its parent compound, isatin, and its isomers. Furthermore, a detailed experimental protocol is provided to enable researchers to determine the precise solubility of **4,5-Dimethylisatin** in various solvents.

Introduction to 4,5-Dimethylisatin

4,5-Dimethylisatin is a derivative of isatin (1H-indole-2,3-dione), a heterocyclic compound of significant interest in medicinal chemistry due to its wide range of biological activities. The solubility of a compound is a critical physicochemical property that influences its absorption, distribution, metabolism, and excretion (ADME) profile, making it a crucial parameter in drug discovery and development. Understanding the solubility of **4,5-Dimethylisatin** is essential for its formulation, delivery, and overall therapeutic potential.

Solubility Data

As of the latest literature review, specific quantitative solubility data for **4,5-Dimethylisatin** in various solvents could not be located. However, information on the solubility of the parent

compound, isatin, and qualitative data for isomeric dimethylisatins can provide valuable guidance.

Qualitative Solubility of Dimethylisatin Isomers

Qualitative assessments for isomers of **4,5-Dimethylisatin** suggest poor aqueous solubility.

- N-methylisatin: Reported to be insoluble in water.^{[1][2][3]}
- 5,7-Dimethylisatin: Reported to be insoluble in water.^[4]

Based on these findings, it is reasonable to infer that **4,5-Dimethylisatin** also exhibits low solubility in aqueous solutions.

Quantitative Solubility of Isatin (Parent Compound)

The solubility of isatin has been determined in a range of solvents. This data, presented in the table below, can serve as a useful benchmark for estimating the solubility behavior of **4,5-Dimethylisatin**. The addition of two methyl groups to the isatin core in **4,5-Dimethylisatin** is expected to increase its lipophilicity, which may lead to a decrease in solubility in polar solvents and an increase in non-polar organic solvents compared to the parent compound.

Solvent	Temperature (K)	Mole Fraction Solubility ($\times 10^3$)	Mass Fraction Solubility (g/g)
Water	298.15	0.00514	0.00042
Ethanol	298.15	4.09	0.0131
1-Butanol	-	-	-
Dichloromethane	-	-	-
1,2-Dichloroethane	-	-	-
Chloroform	-	-	-
Carbon Tetrachloride	-	-	-
Methanol	-	-	-
Transcutol	298.15	523	1.20
PEG-400	298.15	98.5	0.0402
Ethylene Glycol (EG)	298.15	7.54	0.0180
Propylene Glycol (PG)	298.15	6.73	0.0132
Isopropyl Alcohol (IPA)	298.15	4.19	0.0104
2-Butanol	298.15	5.16	0.0103
Ethyl Acetate (EA)	298.15	5.68	0.00954

Note: Data for some solvents was not available in the searched literature. The provided data is for the parent compound, isatin, and should be used as a reference point for **4,5-Dimethylisatin**.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocol: Determination of Solubility by the Gravimetric Method

The gravimetric method is a reliable and straightforward technique for determining the equilibrium solubility of a compound in a given solvent.

Materials and Apparatus

- **4,5-Dimethylisatin** (solute)
- Selected solvents (e.g., water, ethanol, DMSO, etc.)
- Analytical balance (accurate to ± 0.1 mg)
- Thermostatic shaker or water bath
- Centrifuge
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Vials with screw caps
- Oven

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **4,5-Dimethylisatin** to a known volume or mass of the solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
 - Place the vials in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
 - After the equilibration period, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to sediment.
 - To further separate the undissolved solid, centrifuge the samples at a high speed.

- Carefully withdraw a known volume of the supernatant using a pre-warmed pipette to avoid precipitation.
- Filter the supernatant through a suitable membrane filter (e.g., 0.22 µm) to remove any remaining solid particles.
- Determination of Solute Concentration:
 - Accurately weigh a clean, dry, pre-weighed container (e.g., a glass vial or aluminum pan).
 - Transfer a known volume or mass of the clear filtrate into the pre-weighed container.
 - Evaporate the solvent from the container in an oven at a temperature below the boiling point of the solvent and the melting point of **4,5-Dimethylisatin** until a constant weight of the dried residue is achieved.
 - Cool the container in a desiccator and re-weigh it.
- Calculation of Solubility:
 - The solubility can be calculated using the following formula:

$$\text{Solubility (g/L)} = (\text{Mass of dried residue (g)} / \text{Volume of filtrate (L)})$$

or

$$\text{Solubility (g/100 g solvent)} = (\text{Mass of dried residue (g)} / \text{Mass of solvent in the filtrate (g)}) \times 100$$

Mandatory Visualizations

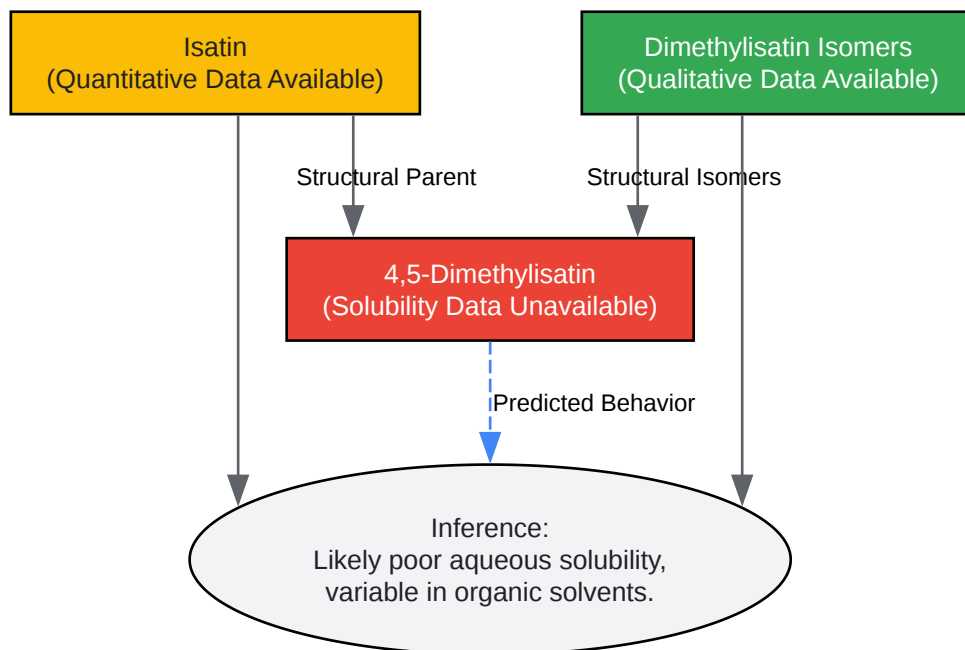
Experimental Workflow for Gravimetric Solubility Determination



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Caption: Gravimetric method workflow for solubility determination.

Logical Relationship of Solubility Data



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Caption: Relationship between available and inferred solubility data.

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